

Protocol for dissolving Angiotensin II (3-8) human TFA

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Compound of Interest

Compound Name: Angiotensin II (3-8), human TFA

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Application Notes for Angiotensin II (3-8) human TFA

Introduction

Angiotensin II (3-8) human, also known as Angiotensin IV, is a bioactive peptide fragment of the renin-angiotensin system. This document provides detailed guidelines for the dissolution, storage, and handling of Angiotensin II (3-8) human TFA salt for research applications. Adherence to these protocols is crucial for maintaining the peptide's integrity and ensuring reproducible experimental outcomes.

Chemical Properties

Property	Value
Molecular Formula	C42H55F3N8O10
Molecular Weight	888.93 g/mol
Appearance	White to off-white solid
Purity	Typically >98% as determined by HPLC

Solubility Data

The solubility of Angiotensin II (3-8) human TFA can vary depending on the solvent. It is crucial to use high-purity solvents to prepare solutions.

Solvent	Concentration	Notes
Water	50 mg/mL (56.25 mM)	Requires sonication for complete dissolution[1][2].
DMSO	100 mg/mL	Use fresh, anhydrous DMSO as it is hygroscopic, and absorbed moisture can reduce solubility[3].

Storage and Stability

Proper storage is critical to prevent the degradation of the peptide.

Form	Storage Temperature	Duration	Notes
Solid Powder	-80°C	2 years	Store sealed and protected from moisture[1][2][4].
-20°C	1 year	Store sealed and protected from moisture[1][2][4].	
In Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles[1][2].
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles[1][2].	

Handling Recommendations

- To prevent moisture condensation, allow the vial of lyophilized peptide to equilibrate to room temperature before opening[5].
- For applications requiring sterile conditions, filter-sterilize the final working solution using a 0.22 μm filter[1][2].
- To minimize adsorption of the peptide to container surfaces, especially in low-concentration solutions, pre-treat glass or plastic vials with a 1 mg/mL solution of bovine serum albumin (BSA), followed by a thorough rinse with ultrapure water[5].

Experimental Protocol: Dissolving Angiotensin II (3-8) human TFA

This protocol details the procedure for reconstituting lyophilized Angiotensin II (3-8) human TFA to prepare a stock solution.

Materials

- Angiotensin II (3-8) human TFA (lyophilized powder)
- Sterile, high-purity water or anhydrous DMSO
- Sterile, low-adsorption polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Equipment

- Vortex mixer
- Ultrasonic water bath
- -20°C and -80°C freezers for storage

Procedure for Reconstitution

- **Equilibration:** Before opening, allow the vial containing the lyophilized peptide to warm to room temperature for 15-20 minutes. This prevents water condensation on the peptide.

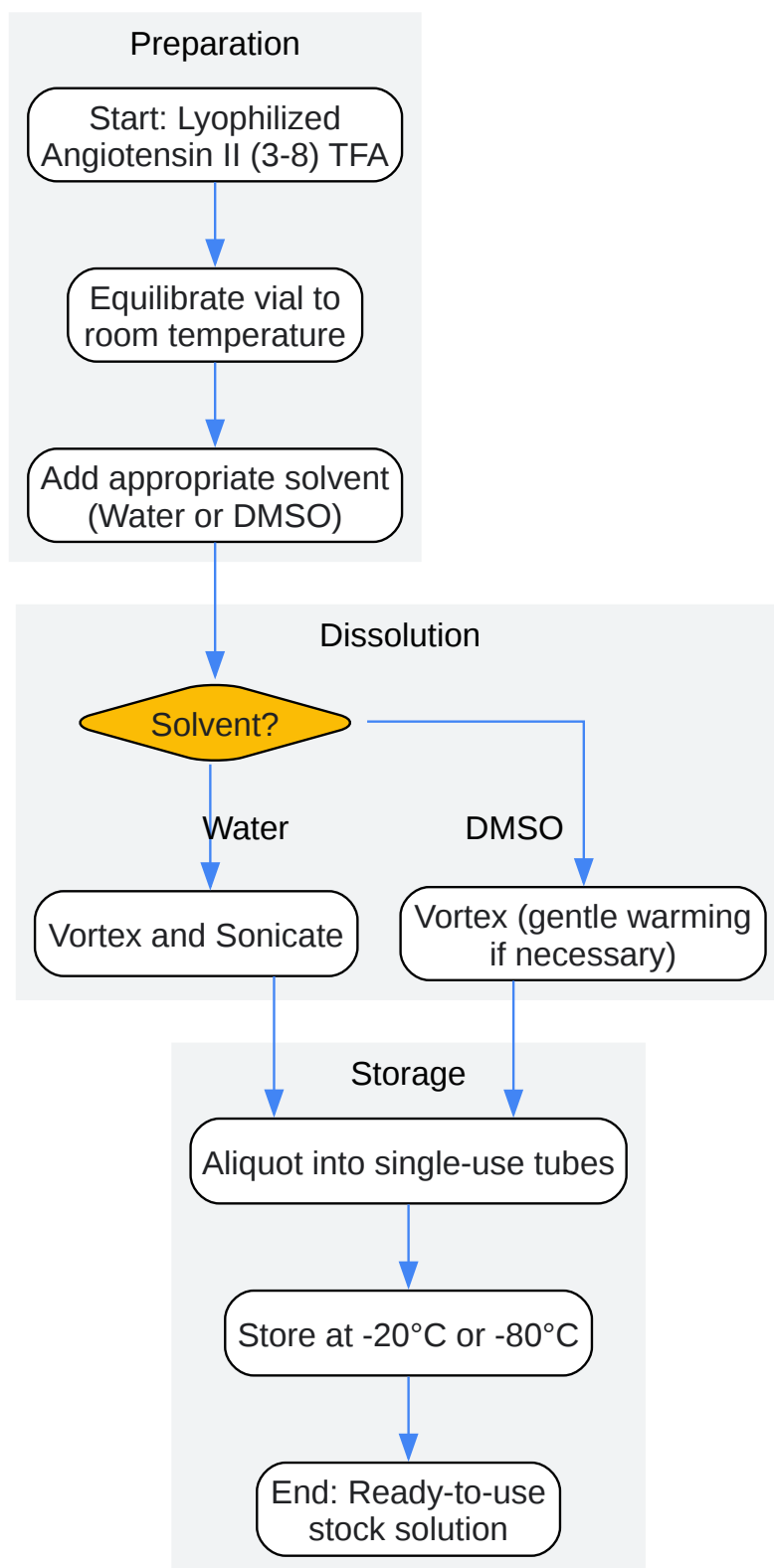
- **Solvent Addition:** Add the desired volume of the appropriate solvent (e.g., sterile water or anhydrous DMSO) to the vial to achieve the target concentration. Refer to the table below for calculating the required solvent volume for common stock concentrations.
- **Dissolution:**
 - **For Water:** After adding water, cap the vial tightly and vortex gently. To ensure complete dissolution, sonicate the solution in an ultrasonic water bath until it becomes clear[1][2].
 - **For DMSO:** After adding DMSO, cap the vial tightly and vortex thoroughly until the solid is completely dissolved[6]. Gentle warming to no more than 37°C can be applied if necessary[6].
- **Aliquoting:** To avoid degradation from repeated freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile, low-adsorption microcentrifuge tubes[1][2][5].
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month)[1][2]. Ensure the containers are sealed tightly to prevent evaporation and contamination.

Stock Solution Preparation Table

The following table provides the required volume of solvent to prepare stock solutions of common concentrations from 1 mg of Angiotensin II (3-8) human TFA (MW: 888.93).

Target Concentration	Solvent Volume for 1 mg
1 mM	1.1249 mL
5 mM	0.2250 mL
10 mM	0.1125 mL

Visualizing the Workflow



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Caption: Workflow for the dissolution of Angiotensin II (3-8) human TFA.

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